

# Evaluating the cost-effectiveness of Ethylhexanediol in industrial applications

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## Compound of Interest

Compound Name: Ethylhexanediol

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## Ethylhexanediol: A Cost-Effectiveness Analysis for Industrial Applications

In the competitive landscape of industrial chemicals, **Ethylhexanediol** (EHD) has carved out a niche as a versatile compound with a range of applications. This guide provides an objective comparison of **Ethylhexanediol**'s performance and cost-effectiveness against common alternatives in its primary industrial uses: as an insect repellent, a solvent and emollient in cosmetics, a plasticizer, and a chemical intermediate in polyurethane synthesis. This analysis is supported by available experimental data and methodologies to assist researchers, scientists, and drug development professionals in making informed decisions.

### Insect Repellent

**Ethylhexanediol** has been historically used as an active ingredient in insect repellents. Its primary competitor in this application is N,N-Diethyl-meta-toluamide (DEET).

#### Performance Comparison:

Direct comparative studies on the efficacy of **Ethylhexanediol** versus DEET are limited in recent literature. However, historical data and general knowledge suggest that DEET offers longer-lasting protection against a wider range of insects. One study indicated that a 23.8% DEET formulation provided a mean complete-protection time of 301.5 minutes, while a soybean-oil-based repellent (a natural alternative) offered 94.6 minutes of protection.<sup>[1]</sup>

Another study confirmed the long-lasting efficacy of DEET, with a 24% concentration providing perfect repellency for the first three hours.<sup>[2]</sup> While specific data for EHD's protection time is not readily available in recent comparative studies, the market dominance of DEET suggests a performance advantage.

#### Cost Comparison:

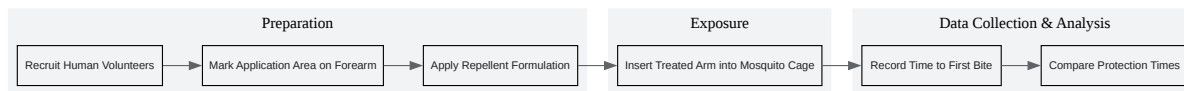
Compound	Price (per kg)	Source
	~	
Ethylhexanediol	10 – 10– 20 USD	<sup>[3]</sup>
DEET	~\$12 USD	<sup>[4]</sup>

Note: Prices are estimates and can vary based on supplier, quantity, and market fluctuations.

#### Experimental Protocol: Evaluating Insect Repellent Efficacy (Arm-in-Cage Test)

A standard method for evaluating the efficacy of insect repellents is the arm-in-cage test.

- **Subject Preparation:** Human volunteers are recruited, and a defined area of their forearm is marked for application of the repellent.
- **Repellent Application:** A precise amount of the insect repellent formulation is applied evenly to the marked area of the skin. An untreated area on the other arm serves as a control.
- **Mosquito Exposure:** The treated arm is inserted into a cage containing a known number of host-seeking female mosquitoes (e.g., *Aedes aegypti*).
- **Data Collection:** The time until the first confirmed bite is recorded. This is known as the "complete protection time." The number of landings and biting attempts within a specific timeframe can also be recorded.
- **Comparison:** The complete protection times for different repellent formulations are compared to determine their relative efficacy.<sup>[5][6]</sup>



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Figure 1: Experimental workflow for the arm-in-cage insect repellent efficacy test.

## Solvent and Emollient in Cosmetics

**Ethylhexanediol** is utilized in cosmetic formulations as a solvent, humectant, and emollient.[7] A primary alternative in this space is 1,2-Hexanediol.

### Performance Comparison:

Both **Ethylhexanediol** and 1,2-Hexanediol act as effective solvents and humectants.[7][8] 1,2-Hexanediol is often marketed as a multifunctional ingredient with antimicrobial properties, which can help in preserving cosmetic formulations.[8][9][10] It is also touted for its skin-conditioning and moisturizing benefits.[8][10] While direct comparative performance data is scarce, the growing popularity of 1,2-Hexanediol in "clean beauty" formulations suggests a market preference, potentially due to its broader range of functionalities and perceived milder profile.

### Cost Comparison:

Compound	Price (per kg)	Source
Ethylhexanediol	~ngcontent-ng-c4139270029="" _nghost-ng-c4104608405="" class="inline ng-star-inserted">10 – 10– 20 USD	[3]
1,2-Hexanediol	~\$16 USD	[3]
Bio-based 1,2-Hexanediol	~\$4 USD (per ton conversion)	
Petrochemical-based 1,2-Hexanediol	~\$2.80 USD (per ton conversion)	[11]

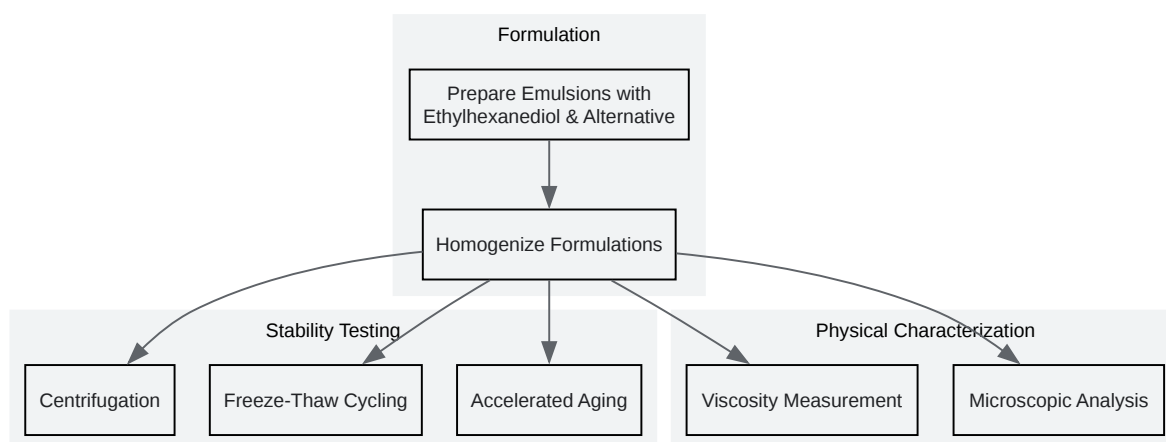
Note: Prices are estimates and can vary based on supplier, quantity, and market fluctuations. The per-ton prices for 1,2-Hexanediol variants indicate a significant price difference based on the manufacturing process.

#### Experimental Protocol: Evaluating Solvent Efficacy in a Cosmetic Emulsion

The effectiveness of a solvent in a cosmetic emulsion can be assessed by evaluating the stability and physical characteristics of the formulation.

- **Formulation Preparation:** Prepare two identical oil-in-water emulsion formulations, one with **Ethylhexanediol** and the other with an alternative solvent (e.g., 1,2-Hexanediol) at the same concentration.
- **Homogenization:** Homogenize both formulations under controlled conditions (e.g., using a high-shear mixer at a specific speed and time) to ensure uniform droplet size.
- **Stability Testing:**
  - **Centrifugation Test:** Centrifuge samples of each formulation at a specific speed and duration to accelerate phase separation. Observe for any signs of creaming, coalescence, or separation.

- Freeze-Thaw Cycling: Subject the formulations to several cycles of freezing and thawing (e.g., -10°C for 24 hours followed by 25°C for 24 hours). Evaluate for phase separation or changes in consistency.
- Accelerated Aging: Store the formulations at an elevated temperature (e.g., 40°C) for a specified period (e.g., one month) and observe for any changes in appearance, viscosity, or pH.
- Physical Characterization:
  - Viscosity Measurement: Measure the viscosity of each formulation using a viscometer at controlled shear rates.
  - Microscopic Analysis: Examine the emulsion under a microscope to assess droplet size distribution and uniformity.



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Figure 2: Logical relationship for evaluating solvent performance in cosmetic emulsions.

## Plasticizer

**Ethylhexanediol** can be used as a plasticizer, particularly in applications where flexibility and low volatility are desired.<sup>[7]</sup> Alternatives include traditional phthalates (e.g., DINP) and a growing market of bio-based plasticizers.

#### Performance Comparison:

Direct comparative data for **Ethylhexanediol** as a plasticizer against mainstream alternatives is not readily available. However, the performance of plasticizers is generally evaluated based on their ability to increase flexibility, their compatibility with the polymer matrix, and their resistance to migration. Bio-based plasticizers, such as epoxidized soybean oil (ESBO) and citrates, are gaining traction due to their favorable safety profiles and, in some cases, comparable or even improved performance in terms of plasticizing efficiency and thermal stability.<sup>[12]</sup> The choice of plasticizer significantly impacts the mechanical properties of the final product, such as tensile strength and elongation at break.<sup>[12]</sup>

#### Cost Comparison:

Plasticizer Type	Price (per kg)	Source
Phthalate-based	~\$1.00 - \$1.50 USD	<sup>[13]</sup>
Bio-based	~\$2.50 - \$4.00 USD	<sup>[13]</sup>

Note: Prices are estimates and can vary based on the specific compound, supplier, and market conditions. The cost of **Ethylhexanediol** as a plasticizer would likely fall within the range of specialty diols, but specific pricing for this application is not readily available.

#### Experimental Protocol: Evaluating Plasticizer Performance in PVC (ASTM D2288)

A standard method for evaluating the performance of plasticizers in Polyvinyl Chloride (PVC) is through mechanical testing of plasticized PVC films.

- **Compounding:** PVC resin is mixed with the plasticizer (**Ethylhexanediol** or an alternative) and other necessary additives (stabilizers, lubricants) in a two-roll mill or an internal mixer to create a homogenous compound.

- **Molding:** The compounded PVC is then compression molded into sheets of a specified thickness.
- **Specimen Preparation:** Dog-bone shaped tensile specimens are cut from the molded sheets according to ASTM D638 specifications.
- **Mechanical Testing:** The specimens are subjected to tensile testing using a universal testing machine. The following properties are measured:
  - **Tensile Strength:** The maximum stress the material can withstand before breaking.
  - **Elongation at Break:** The percentage increase in length at the point of fracture.
  - **Modulus of Elasticity:** A measure of the material's stiffness.
- **Hardness Testing:** The Shore hardness of the plasticized PVC is measured using a durometer.
- **Migration and Volatility Testing:** The plasticized PVC samples can be subjected to tests to determine the loss of plasticizer over time under specific conditions (e.g., heat aging or solvent extraction).

## Polyurethane Synthesis

**Ethylhexanediol** can serve as a diol (chain extender) in the synthesis of polyurethanes.<sup>[7]</sup> The choice of diol significantly influences the properties of the resulting polymer. Alternatives include a wide variety of diols with different chain lengths and structures.

Performance Comparison:

The structure of the diol chain extender plays a crucial role in determining the mechanical properties of polyurethanes. Generally, shorter-chain diols lead to more rigid polyurethanes with higher hardness and tensile strength, while longer-chain diols result in more flexible and elastomeric materials.<sup>[14]</sup> For example, polyurethanes synthesized with shorter diols like 1,4-butanediol (BDO) exhibit higher tensile strength compared to those made with longer diols.<sup>[15]</sup> The branched structure of **Ethylhexanediol** would likely impart unique properties to the

resulting polyurethane, potentially affecting crystallinity and phase separation of the hard and soft segments.

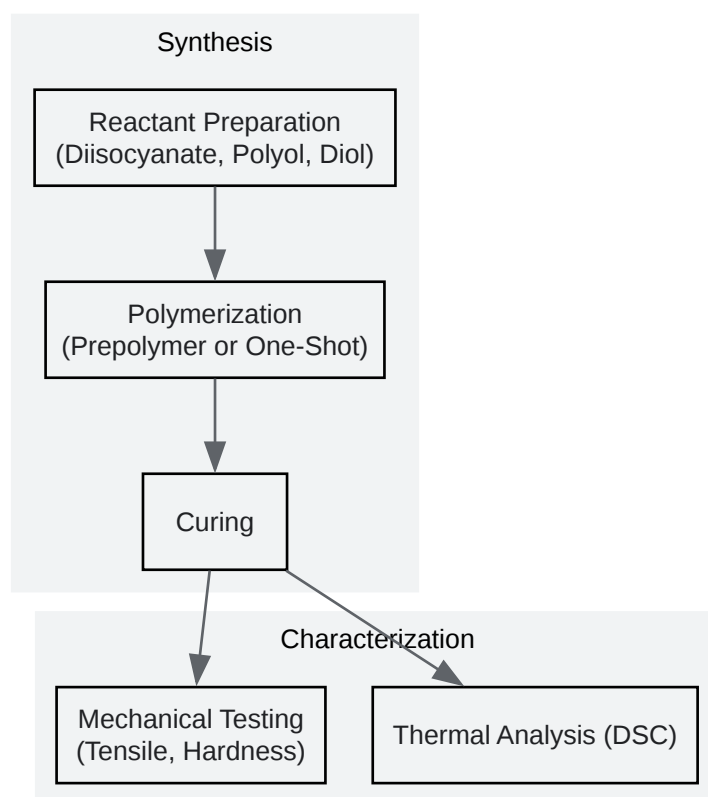
#### Cost Comparison:

A direct cost comparison for using **Ethylhexanediol** versus other diols in polyurethane synthesis is difficult without specific formulation details and production scales. The cost of the diol is a contributing factor to the overall cost of the polyurethane, which is also heavily influenced by the price of isocyanates and polyols. The global polyurethane market is projected to grow, with an increasing focus on sustainable and bio-based raw materials.<sup>[16]</sup>

#### Experimental Protocol: Synthesis and Characterization of Polyurethanes with Different Diols

- **Reactant Preparation:** The diisocyanate (e.g., MDI), polyol (soft segment), and diol chain extender (**Ethylhexanediol** or an alternative) are dried and degassed under vacuum.
- **Prepolymer Synthesis** (if applicable): The diisocyanate and polyol are reacted to form a prepolymer with terminal isocyanate groups.
- **Chain Extension:** The diol chain extender is added to the prepolymer (or to the initial mixture in a one-shot process) to form the final polyurethane. The reaction is typically carried out under a nitrogen atmosphere with controlled temperature and stirring. A catalyst (e.g., dibutyltin dilaurate) is often used.
- **Curing:** The resulting polymer is cast into a mold and cured at a specific temperature for a set duration to complete the polymerization.
- **Characterization:** The mechanical properties of the cured polyurethane are evaluated using methods similar to those described for plasticizer evaluation (tensile testing, hardness). Additionally, thermal properties can be analyzed using techniques like Differential Scanning Calorimetry (DSC) to determine the glass transition temperature.





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Figure 3: Experimental workflow for polyurethane synthesis and characterization.

## Conclusion

**Ethylhexanediol** is a versatile industrial chemical with established applications. However, for each of its primary uses, there are strong competitors. In the insect repellent market, DEET remains the gold standard for efficacy. In cosmetics, 1,2-Hexanediol offers multifunctional benefits that are increasingly favored. In the plasticizer and polyurethane markets, a vast array of alternatives, including a growing number of bio-based options, provide a wide range of properties and are driven by a push for sustainability.

The cost-effectiveness of **Ethylhexanediol** is highly dependent on the specific application and the desired performance characteristics. While it may offer a competitive price point in some instances, its performance compared to leading alternatives needs to be carefully evaluated. The lack of recent, direct comparative studies for many of its applications highlights a need for further research to fully delineate its cost-benefit profile in the modern industrial landscape. For researchers and formulators, the choice of using **Ethylhexanediol** will require a thorough

analysis of its performance in their specific systems against the cost and performance of readily available alternatives.

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